

Personal protective equipment for handling MC180295

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MC180295

Cat. No.: B608874

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Essential Safety and Handling Guide for MC180295

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **MC180295**. Adherence to these procedures is vital for ensuring personal safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

When handling **MC180295**, a comprehensive personal protective equipment strategy is mandatory to minimize exposure risk. The required PPE varies depending on the form of the compound being handled (solid powder vs. solution).

PPE Category	Item	Specifications	Rationale
Hand Protection	Double Nitrile Gloves	Chemotherapy-grade, powder-free. The outer glove cuff should extend over the gown sleeve.	Prevents skin absorption. Double gloving allows for immediate removal of the outer glove if contaminated.
Body Protection	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of a low-permeability fabric (e.g., polyethylene-coated).	Protects skin and clothing from contamination. Must be discarded as hazardous waste after use.
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1-compliant safety goggles. A full face shield must be worn over goggles when handling the solid powder or creating solutions.	Protects against splashes and aerosolized particles entering the eyes or face.
Respiratory Protection	N95 Respirator (or higher)	NIOSH-approved N95 or higher-rated respirator.	Required when handling the solid powder to prevent inhalation of fine particles.

Operational and Disposal Plans

Engineering Controls:

- Work with **MC180295** should be conducted in a designated area, such as a certified chemical fume hood or a biological safety cabinet, to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible in the immediate work area.

Handling Procedures:

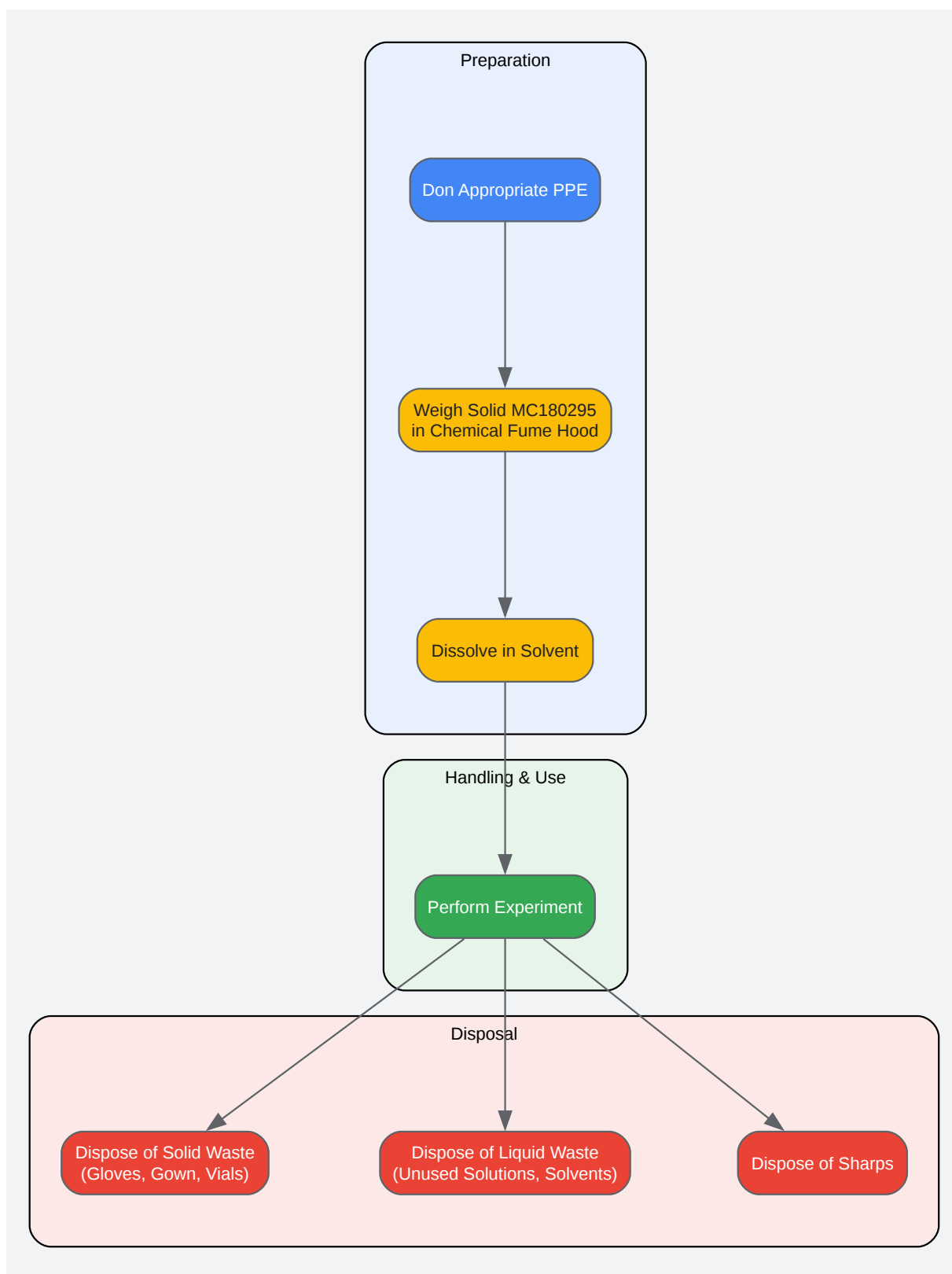
- **Solid Form:** When handling the powdered form of **MC180295**, extreme caution should be taken to avoid dust generation. Use appropriate tools and techniques for weighing and transferring the solid.
- **Solutions:** When preparing solutions, do so within a chemical fume hood. Avoid splashing. When handling solutions, wear all recommended PPE.

Disposal Plan: All materials that come into contact with **MC180295** are considered hazardous waste and must be disposed of according to institutional and local regulations.

- **Solid Waste:** This includes contaminated gloves, gowns, pipette tips, and empty vials. Dispose of in a designated, sealed, and labeled hazardous waste container.
- **Liquid Waste:** Unused or expired solutions and contaminated solvents must be collected in a labeled, leak-proof hazardous liquid waste container. DO NOT pour down the drain.
- **Sharps:** Needles and syringes used for in vivo studies must be disposed of in a puncture-proof, labeled sharps container designated for hazardous waste.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural workflow for the safe handling of **MC180295**, from preparation to disposal.



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Caption: Procedural workflow for the safe handling of **MC180295**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com